

2,4-Dichloro-6-fluoroquinazoline CAS number and structure

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Compound of Interest

Compound Name: 2,4-Dichloro-6-fluoroquinazoline

Cat. No.: B161674

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An In-depth Technical Guide to 2,4-Dichloro-6-fluoroquinazoline

This technical guide provides a comprehensive overview of **2,4-Dichloro-6-fluoroquinazoline**, a key intermediate in medicinal chemistry and drug development. It is intended for researchers, scientists, and professionals in the field, offering detailed information on its chemical properties, synthesis, and potential applications.

Chemical Identity and Properties

2,4-Dichloro-6-fluoroquinazoline is a substituted quinazoline ring system, a heterocyclic scaffold of significant interest in the development of therapeutic agents.

CAS Number: 134517-57-0[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Molecular Formula: C₈H₃Cl₂FN₂[\[1\]](#)[\[4\]](#)

Molecular Weight: 217.03 g/mol [\[1\]](#)[\[3\]](#)

Structure:

Caption: 2D Structure of **2,4-Dichloro-6-fluoroquinazoline**.

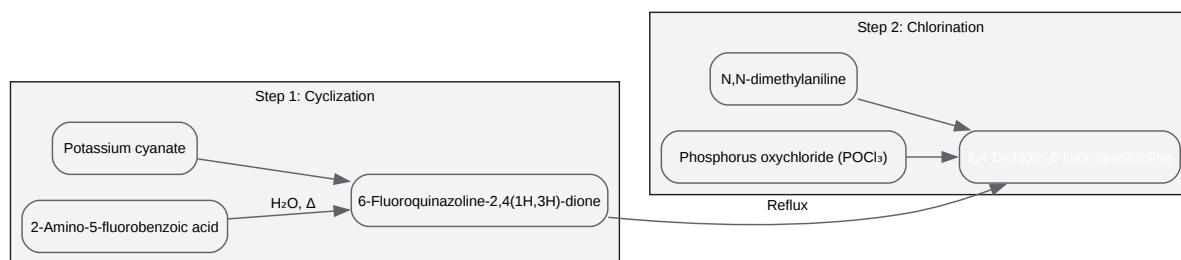
Physicochemical Properties:

The following table summarizes the key physicochemical properties of **2,4-Dichloro-6-fluoroquinazoline**.

Property	Value	Source
Appearance	White to yellow solid	[2]
Boiling Point (Predicted)	277.3 ± 22.0 °C	[2]
Density (Predicted)	1.571 ± 0.06 g/cm ³	[2]
pKa (Predicted)	-1.09 ± 0.30	[1][2]
Storage Temperature	2-8°C under inert gas	[1][2]

Synthesis

2,4-Dichloro-6-fluoroquinazoline is typically synthesized via a two-step process starting from the corresponding amino benzoic acid. The general synthetic pathway involves the formation of the quinazoline dione intermediate, followed by a chlorination reaction.



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Caption: Proposed synthetic workflow for **2,4-Dichloro-6-fluoroquinazoline**.

Experimental Protocol:

The following protocol is adapted from the synthesis of the structurally related compound, 2,4-dichloro-7-fluoroquinazoline.^[5] This procedure is expected to yield the desired 6-fluoro isomer with minor modifications.

Step 1: Synthesis of 6-Fluoroquinazoline-2,4(1H,3H)-dione

- A suspension of 2-amino-5-fluorobenzoic acid in water is prepared in a reaction vessel.
- An aqueous solution of potassium cyanate is added dropwise to the suspension under vigorous stirring.
- The reaction mixture is stirred at room temperature for a specified duration to ensure complete reaction.
- A solution of sodium hydroxide is then added in portions, and the mixture is cooled.
- The resulting precipitate, 6-fluoroquinazoline-2,4(1H,3H)-dione, is collected by filtration, washed with water, and air-dried. This intermediate can often be used in the subsequent step without further purification.

Step 2: Synthesis of **2,4-Dichloro-6-fluoroquinazoline**

- A mixture of 6-fluoroquinazoline-2,4(1H,3H)-dione, N,N-dimethylaniline, and phosphorus oxychloride (POCl_3) is refluxed until the starting material is completely consumed.
- After cooling, the excess POCl_3 is removed under reduced pressure.
- The residue is carefully poured onto a mixture of ice and water.
- The precipitate that forms is collected by filtration, washed thoroughly with water, and dried under vacuum to yield **2,4-dichloro-6-fluoroquinazoline**.

Applications in Research and Development

The quinazoline scaffold is a well-established pharmacophore found in numerous clinically approved drugs, exhibiting a wide range of biological activities including anti-cancer, anti-inflammatory, and anti-hypertensive effects.^[5] **2,4-Dichloro-6-fluoroquinazoline** serves as a versatile building block for the synthesis of novel quinazoline derivatives. The chlorine atoms at

the 2 and 4 positions are reactive and can be readily displaced by various nucleophiles, allowing for the introduction of diverse functional groups to explore structure-activity relationships. The fluorine atom at the 6-position can enhance metabolic stability and binding affinity of the final compounds.

Spectral Data

While specific spectral data for **2,4-dichloro-6-fluoroquinazoline** is not readily available in the public domain, characterization of related compounds suggests that standard analytical techniques such as ^1H NMR, ^{13}C NMR, and mass spectrometry would be employed to confirm its structure and purity. For instance, the spectral data for the related compound 4,7-dichloro-6-nitroquinazoline has been reported, providing a reference for the expected chemical shifts and fragmentation patterns.[6][7]

Safety and Handling

2,4-Dichloro-6-fluoroquinazoline is classified as an irritant.[2] Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this compound. All manipulations should be carried out in a well-ventilated fume hood. For detailed safety information, refer to the material safety data sheet (MSDS) provided by the supplier.

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